

Physicochemical properties of ethyl isostearate for research applications

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Compound of Interest

Compound Name: Ethyl isostearate

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl Isostearate** for Research Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **ethyl isostearate**, an important fatty acid ester utilized in a variety of research and industrial applications. This document details its chemical characteristics, presents quantitative data in a structured format, outlines relevant experimental protocols for property determination, and explores its applications, particularly within the realms of cosmetics and pharmaceuticals.

Core Physicochemical Properties of Ethyl Isostearate

Ethyl isostearate (CAS No: 158760-40-8) is the ethyl ester of isostearic acid, a branched-chain saturated fatty acid.^{[1][2]} Its branched nature imparts distinct physical properties compared to its linear isomer, ethyl stearate, most notably its liquid state at room temperature and low viscosity.^[1] These characteristics make it a valuable ingredient in formulations requiring a light, non-greasy feel and high spreadability.^{[2][3]}

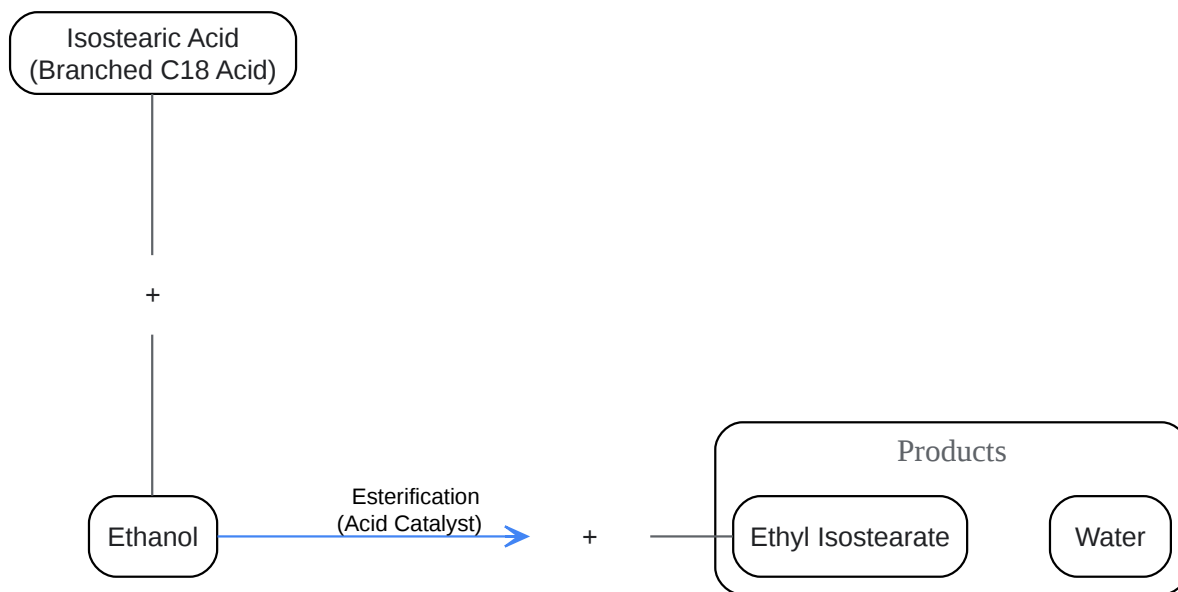
Quantitative Data Summary

The key physicochemical properties of **ethyl isostearate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₄₀ O ₂	[1] [2] [4]
Molecular Weight	312.53 g/mol	[1] [2] [4]
IUPAC Name	ethyl 16-methylheptadecanoate	[1]
Appearance	Clear, oily liquid	[2]
Boiling Point	213-215 °C @ 15 mmHg	[1]
Melting Point	Liquid at room temperature	[1]
Density	0.880 - 0.900 g/cm ³	[1] [5]
Flash Point	~204 °C (closed cup)	[1]
Solubility	Insoluble in water; Soluble in ethyl ether and other organic solvents.	[2] [6]

Synthesis and Chemical Structure

Ethyl isostearate is synthesized through the esterification of isostearic acid with ethanol.[\[1\]](#) This reaction is a fundamental process in organic chemistry, typically catalyzed by an acid.



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Caption: Synthesis of **Ethyl Isostearate** via Esterification.

Experimental Protocols for Property Determination

Accurate determination of physicochemical properties is critical for formulation development and quality control. Below are detailed methodologies for key experiments.

Determination of Solubility (Shake-Flask Method)

The shake-flask method, as described in OECD Test Guideline 105, is a standard procedure for determining the solubility of a substance in a given solvent.^[7]

Methodology:

- Preparation: An excess amount of **ethyl isostearate** is added to a known volume of the solvent (e.g., water, ethanol) in a flask.
- Equilibration: The flask is sealed and agitated at a constant temperature for a sufficient period to allow for equilibrium to be reached (typically 24-48 hours).

- Separation: The mixture is allowed to stand, and the undissolved portion is separated from the saturated solution by centrifugation and subsequent filtration through an inert filter (e.g., PTFE).[8]
- Quantification: The concentration of **ethyl isostearate** in the clear, saturated filtrate is determined using an appropriate analytical technique, such as Gas Chromatography (GC). [8]
- Reporting: Solubility is reported in units such as mg/mL or mol/L at the specified temperature.[8]

Caption: Experimental Workflow for Solubility Determination.

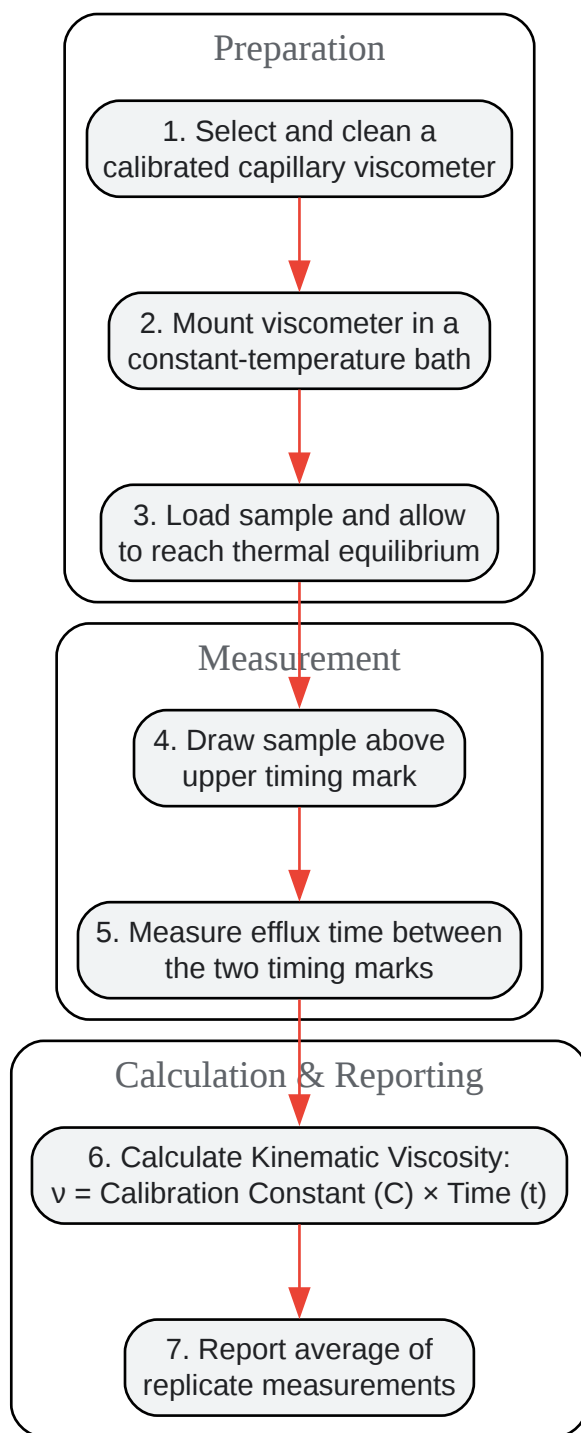
Determination of Viscosity (Capillary Viscometer Method)

The kinematic viscosity of liquids like **ethyl isostearate** can be precisely measured using a calibrated capillary viscometer, following a standard method such as ASTM D445.[9]

Methodology:

- Instrument Setup: A calibrated Ubbelohde or similar capillary viscometer is selected. The instrument is cleaned, dried, and mounted vertically in a constant-temperature bath.[10]
- Sample Loading: A specific volume of the **ethyl isostearate** sample is introduced into the viscometer.
- Temperature Equilibration: The sample is allowed to reach thermal equilibrium with the constant-temperature bath (e.g., 40 °C or 100 °C).[9]
- Flow Measurement: The sample is drawn up through the capillary tube by suction to a point above the upper timing mark. The suction is released, and the time taken for the liquid meniscus to flow between the upper and lower timing marks is measured accurately.
- Calculation: The kinematic viscosity (ν) is calculated by multiplying the measured flow time (t) by the viscometer's calibration constant (C): $\nu = C \times t$.

- Replicates: The measurement is repeated, and the average value is reported.



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Caption: Workflow for Viscosity Measurement via Capillary Viscometer.

Purity and Compositional Analysis (Gas Chromatography)

Gas chromatography (GC) is the definitive method for analyzing the purity and composition of fatty acid esters.[11][12]

Methodology:

- **Sample Preparation:** The **ethyl isostearate** sample is diluted in a suitable volatile organic solvent, such as hexane or iso-octane.[11] An internal standard may be added for quantification.
- **GC System:** A gas chromatograph equipped with a Flame Ionization Detector (FID) and a capillary column with a polar stationary phase (e.g., Carbowax) is used.[12]
- **Injection:** A small volume (e.g., 1 µL) of the prepared sample is injected into the heated injector port of the GC.
- **Separation:** The components are separated in the column based on their boiling points and interaction with the stationary phase. A temperature gradient program is typically employed to ensure efficient separation of different fatty acid esters.[12]
- **Detection and Analysis:** The FID detects the eluted components, generating a chromatogram. Peaks are identified by comparing their retention times to those of authentic standards.[13] Purity is determined by the relative area of the **ethyl isostearate** peak.

Research Applications in Drug Development and Cosmetics

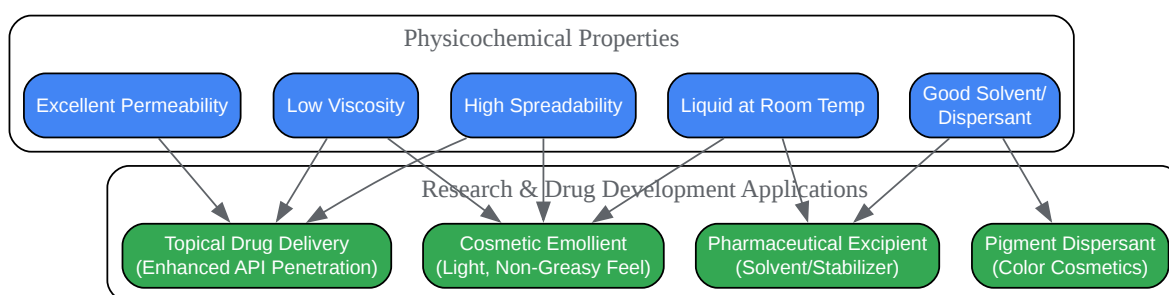
The unique physicochemical properties of **ethyl isostearate** make it a highly versatile ingredient for researchers and formulators. Its primary functions are as an emollient, skin-conditioning agent, lubricant, and dispersing agent.[1][2]

- **Topical Drug Delivery:** The low viscosity, high spreadability, and excellent permeability of **ethyl isostearate** are advantageous for topical and transdermal drug delivery systems.[2] It can act as a vehicle to enhance the penetration of active pharmaceutical ingredients (APIs)

through the stratum corneum, the skin's primary barrier.[14] Its non-greasy feel improves patient compliance with dermatological preparations.

- **Pharmaceutical Excipient:** In pharmaceutical formulations, esters like **ethyl isostearate** can serve as non-toxic solvents and stabilizers for APIs in topical treatments.[15]
- **Cosmetic and Skincare Formulations:** **Ethyl isostearate** is widely used in lotions, creams, sun care products, and hair conditioners.[1] It functions as an emollient, softening and smoothing the skin by preventing moisture loss without leaving a heavy residue.[2] Its ability to disperse pigments also makes it useful in color cosmetics.[2]

The relationship between its properties and applications is illustrated below.



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Caption: Link Between Properties and Applications of **Ethyl Isostearate**.

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